Application Notes and Protocols for Flow Cytometry Analysis with OX04528

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Compound of Interest

Compound Name:	*OX04528*
Cat. No.:	*B15607985*

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Introduction

OX04528 is a potent and selective G-protein biased agonist for the G-protein-coupled receptor 84 (GPR84).[1][2][3] GPR84 is primarily expressed on immune cells, such as macrophages and neutrophils, and its activation is associated with pro-inflammatory responses.[4][5] This makes **OX04528** a valuable tool for studying inflammatory processes and for the development of novel therapeutics targeting immune-mediated diseases. Flow cytometry is a powerful technique for the multi-parametric analysis of single cells, enabling the detailed characterization of immune cell populations and their responses to stimuli.[6][7]

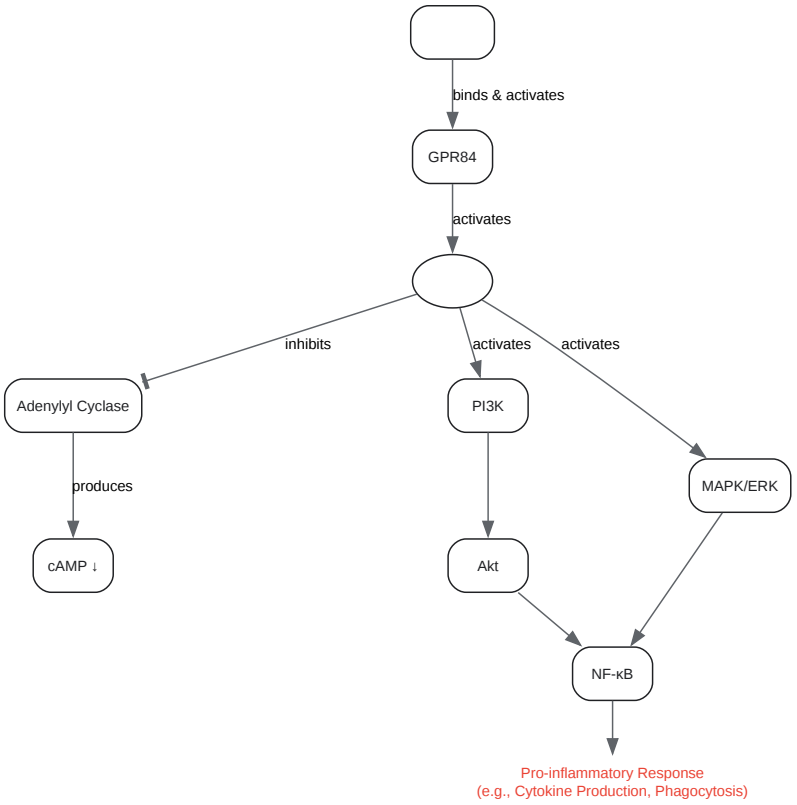
These application notes provide a detailed protocol for the use of **OX04528** in the flow cytometric analysis of macrophage activation. The protocol outlines a method to assess the up-regulation of key activation markers on macrophages following stimulation with **OX04528**.

Mechanism of Action and Signaling Pathway

OX04528 selectively binds to and activates GPR84, which is coupled to a Gαi protein. This activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular

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cyclic AMP (cAMP) levels.[1][4] Downstream of Gαi activation, GPR84 signaling can proceed through various pathways, including the PI3K/Akt and MAPK/ERK pathways.[1][8] In immune cells like macrophages, the activation of these pathways by GPR84 agonists has been shown to enhance pro-inflammatory responses, including the production of cytokines and increased phagocytosis.[1][9]



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Caption: GPR84 Signaling Pathway

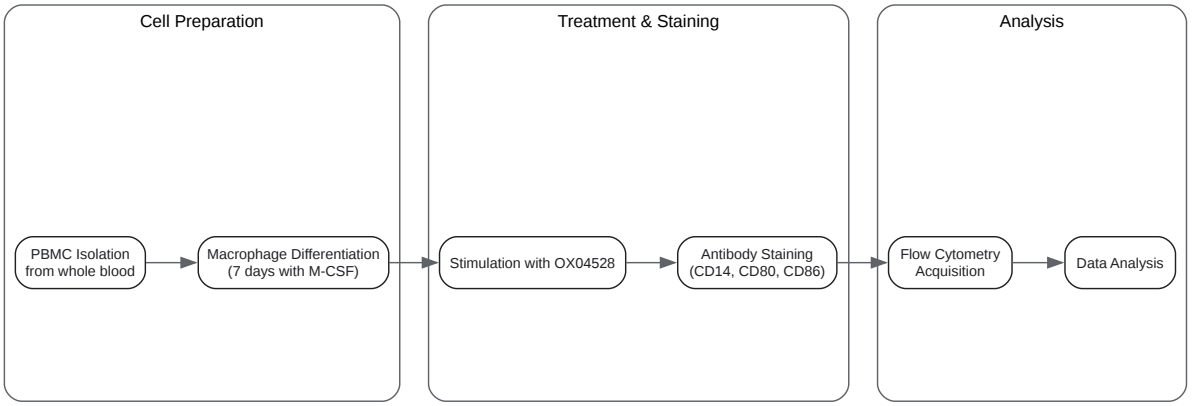
Application: Analysis of Macrophage Activation by Flow Cytometry

This protocol describes the use of **OX04528** to stimulate human monocyte-derived macrophages (hMDMs) and subsequently analyze the expression of the activation markers CD80 and CD86 by flow cytometry.

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Experimental Workflow

The overall experimental workflow consists of isolating peripheral blood mononuclear cells (PBMCs), differentiating them into macrophages, stimulating the macrophages with **OX04528**, staining the cells with fluorescently-conjugated antibodies, and finally, analyzing the stained cells using a flow cytometer.



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Caption: Experimental Workflow Diagram

Experimental Protocols

Materials

- Human peripheral blood
- Ficoll-Paque PLUS
- PBS (Phosphate-Buffered Saline)
- RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin

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- Human M-CSF (Macrophage Colony-Stimulating Factor)
- **OX04528** (prepare a stock solution in DMSO)
- LPS (Lipopolysaccharide, as a positive control)
- Flow Cytometry Staining Buffer (e.g., PBS with 2% FBS)
- Fc Block (e.g., Human TruStain FcX™)
- Fluorescently-conjugated antibodies:
  - Anti-Human CD14 (e.g., FITC or PE)
  - Anti-Human CD80 (e.g., APC)
  - Anti-Human CD86 (e.g., PE-Cy7)
  - Isotype controls for each antibody

Protocol for Macrophage Differentiation and Stimulation

- Isolate PBMCs: Isolate PBMCs from whole blood using Ficoll-Paque density gradient centrifugation.
- Differentiate Macrophages: Resuspend PBMCs in RPMI-1640 supplemented with 10% FBS, 1% Penicillin-Streptomycin, and 50 ng/mL human M-CSF. Seed the cells in a culture plate and incubate for 7 days at 37°C and 5% CO2 to allow for differentiation into macrophages.
- Stimulation: After 7 days, replace the medium with fresh medium containing the desired concentration of **OX04528** (e.g., 1 µM). Include an unstimulated control (vehicle only, e.g., DMSO) and a positive control (e.g., 100 ng/mL LPS). Incubate for 24 hours.

Protocol for Flow Cytometry Staining and Analysis

- Cell Harvest: Gently scrape the adherent macrophages from the plate.
- Cell Washing: Wash the cells with Flow Cytometry Staining Buffer.

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- Fc Blocking: Resuspend the cells in Flow Cytometry Staining Buffer containing Fc Block and incubate for 10 minutes at 4°C.
- Antibody Staining: Add the fluorescently-conjugated antibodies (anti-CD14, anti-CD80, anti-CD86, and isotype controls in separate tubes) at their pre-titrated optimal concentrations. Incubate for 30 minutes at 4°C in the dark.
- Washing: Wash the cells twice with Flow Cytometry Staining Buffer.
- Acquisition: Resuspend the cells in Flow Cytometry Staining Buffer and acquire the samples on a flow cytometer.
- Data Analysis: Gate on the CD14-positive macrophage population and analyze the expression of CD80 and CD86.

Data Presentation

The quantitative data from the flow cytometry analysis can be summarized in the following tables.

Table 1: Percentage of CD80 and CD86 Positive Macrophages

Treatment	Concentration	% CD80+ Cells (Mean ± SD)	% CD86+ Cells (Mean ± SD)
Unstimulated	-	5.2 ± 1.1	8.3 ± 1.5
Vehicle (DMSO)	0.1%	5.5 ± 1.3	8.7 ± 1.8
OX04528	1 µM	25.8 ± 3.2	35.1 ± 4.5
LPS	100 ng/mL	85.4 ± 5.6	92.7 ± 3.9

Table 2: Mean Fluorescence Intensity (MFI) of CD80 and CD86

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Treatment	Concentration	CD80 MFI (Mean ± SD)	CD86 MFI (Mean ± SD)
Unstimulated	-	150 ± 25	210 ± 35
Vehicle (DMSO)	0.1%	155 ± 30	215 ± 40
OX04528	1 µM	850 ± 95	1200 ± 150
LPS	100 ng/mL	4500 ± 350	5800 ± 420

Conclusion

OX04528 serves as a potent tool for investigating the role of GPR84 in immune cell function. The provided protocol offers a robust method for assessing macrophage activation in response to **OX04528** stimulation using flow cytometry. This approach can be adapted to study other immune cell types and a variety of cellular responses, making it a valuable methodology for researchers in immunology and drug development.

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References

- 1. Activation of the Immune-Metabolic Receptor GPR84 Enhances Inflammation and Phagocytosis in Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Neutrophil Cell Markers: R&D Systems [rndsystems.com]
- 4. What are GPR84 agonists and how do they work? [synapse.patsnap.com]
- 5. GPR84: an immune response dial? - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Macrophage phenotype analysis by flow cytometry [bio-protocol.org]
- 7. miltenyibiotec.com [miltenyibiotec.com]

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- 8. Frontiers | Activation of the Immune-Metabolic Receptor GPR84 Enhances Inflammation and Phagocytosis in Macrophages [frontiersin.org]
- 9. Activation of the Immune-Metabolic Receptor GPR84 Enhances Inflammation and Phagocytosis in Macrophages. — Nuffield Department of Orthopaedics, Rheumatology and Musculoskeletal Sciences [ndorms.ox.ac.uk]
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